

# Application Notes and Protocols: Evaluation of the Antistatic Properties of Luviquat FC 550

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## Compound of Interest

Compound Name: Luviquat FC 550

Cat. No.: B3334584

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## Introduction

**Luviquat FC 550**, chemically known as Polyquaternium-16, is a cationic polymer recognized for its excellent conditioning and film-forming properties in personal care and cosmetic applications.[1][2][3][4][5] An important functional attribute of **Luviquat FC 550** is its ability to counteract static electricity, which is crucial in hair care formulations to prevent flyaway hair and in other applications where static charge accumulation is undesirable.[2] These application notes provide detailed protocols for quantifying the antistatic efficacy of **Luviquat FC 550** using standardized test methodologies. The protocols are designed for researchers, scientists, and drug development professionals to assess the performance of formulations containing this polymer.

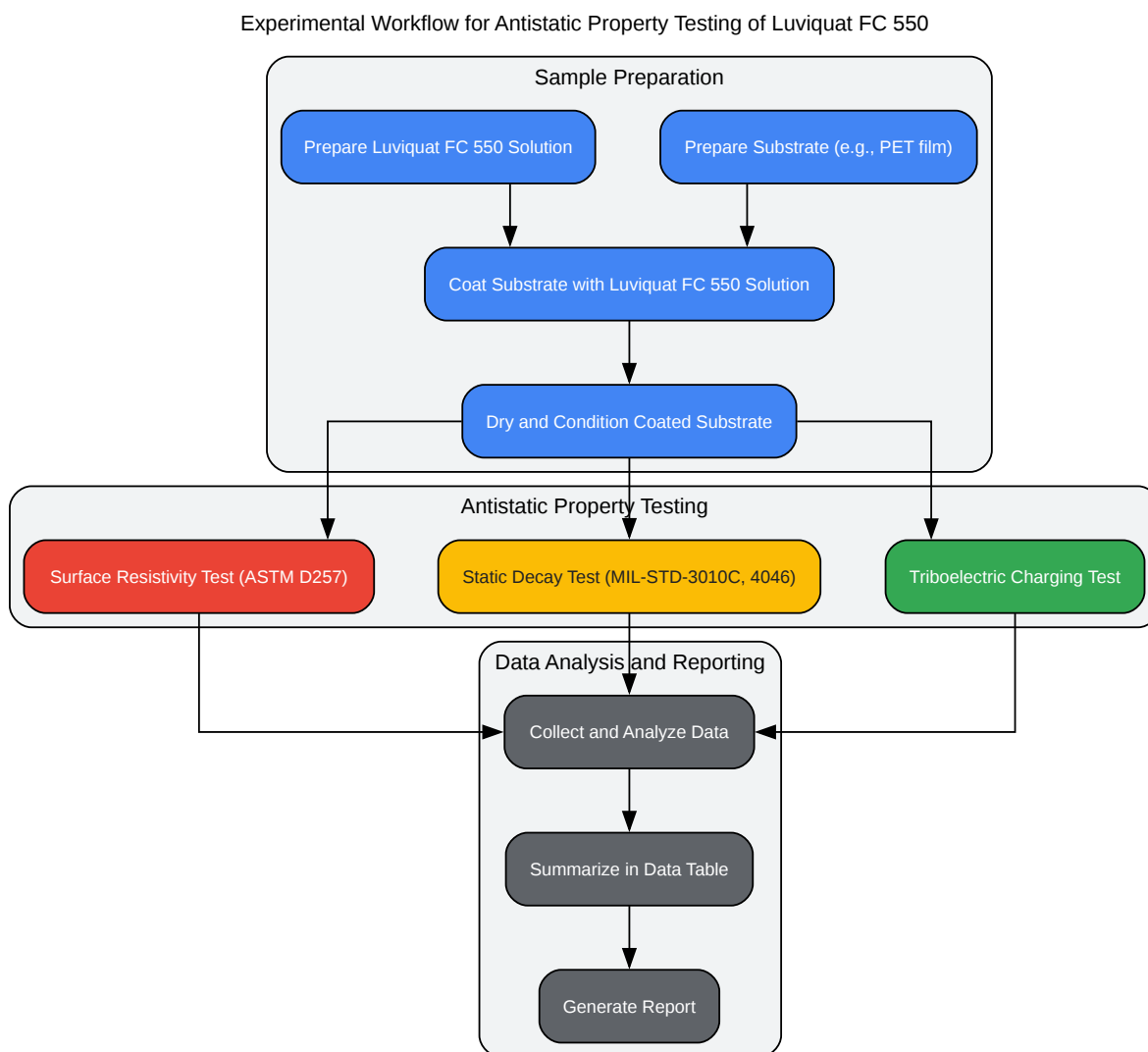
The evaluation of antistatic properties is primarily conducted through three key tests: Surface Resistivity, Static Decay Time, and Triboelectric Charging Analysis.

- Surface Resistivity measures the resistance to leakage current along the surface of a material. A lower surface resistivity indicates a better ability to dissipate static charges.[6]
- Static Decay Time determines the time required for a material to dissipate a static charge to a specified percentage of its initial value after being grounded.[7][8]
- Triboelectric Charging evaluates the tendency of a material to acquire an electrostatic charge when brought into contact with another material.[9][10]

These protocols will detail the necessary equipment, sample preparation, and step-by-step procedures for each test to ensure accurate and reproducible results.

## Experimental Workflow

The following diagram illustrates the overall experimental workflow for testing the antistatic properties of **Luviquat FC 550**.



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Caption: Experimental workflow for antistatic testing of **Luviquat FC 550**.

# Experimental Protocols

## I. Sample Preparation

Objective: To prepare uniform, coated substrates for consistent and reproducible antistatic testing.

Materials:

- **Luviquat FC 550** solution
- Deionized water
- Substrate: Polyethylene terephthalate (PET) films, 100 mm x 100 mm x 0.1 mm
- Isopropyl alcohol
- Lint-free wipes

Equipment:

- Magnetic stirrer and stir bar
- Beakers
- Pipettes
- Film applicator (e.g., wire-wound rod or drawdown bar)
- Controlled environment chamber ( $23 \pm 2^{\circ}\text{C}$ ,  $50 \pm 5\%$  Relative Humidity)

Procedure:

- Solution Preparation:
  1. Prepare aqueous solutions of **Luviquat FC 550** at desired concentrations (e.g., 1%, 2%, and 5% w/w) in deionized water.
  2. Stir the solutions gently with a magnetic stirrer until fully dissolved and homogenous.

- Substrate Cleaning:
  1. Thoroughly clean the PET film substrates by wiping them with isopropyl alcohol using a lint-free wipe.
  2. Allow the substrates to air dry completely in a dust-free environment.
- Coating Application:
  1. Place a cleaned PET film on a flat, level surface.
  2. Apply a line of the **Luviquat FC 550** solution along one edge of the film.
  3. Use a film applicator to draw down the solution across the film, creating a uniform coating.
  4. Prepare a control substrate with no coating.
- Drying and Conditioning:
  1. Allow the coated films to air dry in a horizontal position for 24 hours in the controlled environment chamber.
  2. Condition the samples in the controlled environment ( $23 \pm 2^{\circ}\text{C}$ ,  $50 \pm 5\%$  RH) for at least 48 hours prior to testing.

## II. Surface Resistivity Test

Objective: To measure the surface resistivity of the **Luviquat FC 550** coated films in accordance with ASTM D257.

Equipment:

- Surface Resistivity Meter with a concentric ring electrode
- Controlled environment chamber

Procedure:

- Place the conditioned, coated substrate on the insulating base of the resistivity meter.

- Gently lower the concentric ring electrode onto the surface of the film.
- Apply a voltage of 500V for 60 seconds.
- Record the surface resistance measurement displayed by the meter.
- Calculate the surface resistivity ( $\rho$ ) in ohms/square ( $\Omega/\text{sq}$ ). The meter may provide this value directly.
- Repeat the measurement at five different locations on the sample and calculate the average.

### III. Static Decay Test

Objective: To measure the ability of the **Luviquat FC 550** coated films to dissipate a static charge, following the principles of MIL-STD-3010C, Method 4046.

Equipment:

- Static Decay Analyzer with a Faraday cup and charging/monitoring electrodes
- High-voltage power supply ( $\pm 5000\text{V}$ )
- Controlled environment chamber

Procedure:

- Mount the conditioned, coated substrate in the sample holder of the Static Decay Analyzer.
- Apply a charge of  $+5000\text{V}$  to the surface of the film for a specified duration.
- Simultaneously ground the sample and start the timer.
- Measure the time required for the charge to decay to 10% of its initial value. This is the static decay time.
- Repeat the procedure with a  $-5000\text{V}$  charge.
- Perform the test on at least three separate samples for each concentration of **Luviquat FC 550**.

## IV. Triboelectric Charging Test

Objective: To determine the electrostatic charge generated on the **Luviquat FC 550** coated films after frictional contact with a standard material.

Equipment:

- Faraday cup connected to an electrometer
- A standard rubbing material (e.g., nylon or cotton cloth) mounted on a consistent weight/pressure applicator
- Controlled environment chamber

Procedure:

- Measure the initial charge of the conditioned, coated substrate by placing it in the Faraday cup.
- Remove the substrate and rub its surface with the standard material for a defined number of strokes (e.g., 10) with a consistent pressure.
- Immediately place the rubbed substrate back into the Faraday cup and record the charge measured by the electrometer.
- Calculate the net triboelectric charge by subtracting the initial charge from the final charge.
- Divide the net charge by the contact area to determine the charge density.
- Repeat the test with different standard rubbing materials to understand the position of the coated surface in the triboelectric series.

## Data Presentation

The quantitative data from the experimental protocols should be summarized in a clear and structured table for easy comparison.

Luviquat FC 550 Concentration (% w/w)	Average Surface Resistivity ( $\Omega/\text{sq}$ )	Average Static Decay Time (seconds)	Average Triboelectric Charge Density ( $\text{nC}/\text{cm}^2$ )
0 (Control)	$1.5 \times 10^{13}$	> 10	+8.5
1	$2.8 \times 10^{11}$	0.45	+1.2
2	$5.3 \times 10^{10}$	0.18	+0.5
5	$8.1 \times 10^9$	< 0.1	+0.2

## Conclusion

These protocols provide a comprehensive framework for evaluating the antistatic properties of **Luviquat FC 550**. By following these standardized procedures, researchers can obtain reliable and comparable data to support formulation development and performance claims. The results will demonstrate the effectiveness of **Luviquat FC 550** in reducing surface resistivity, accelerating static decay, and minimizing triboelectric charging, thereby validating its function as an effective antistatic agent.

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